

# Application Notes: Sec-Butyl Acetate as a Fragrance Component in Chemical Research

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Sec-butyl acetate*

Cat. No.: *B091578*

[Get Quote](#)

## Introduction

**Sec-butyl acetate** (butan-2-yl acetate) is an organic ester recognized for its characteristic sweet and fruity odor, often reminiscent of bananas and pears.[1][2][3][4] While its primary industrial application is as a solvent in lacquers, enamels, and coatings, its distinct olfactory profile makes it a subject of interest for evaluation as a fragrance component, particularly as a volatile top note in formulations.[2][4][5] This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals interested in the synthesis, analysis, and evaluation of **sec-butyl acetate** for fragrance applications. It occurs naturally in some fruits and is also created during fermentation processes.[1]

## Physicochemical and Olfactory Properties

A comprehensive understanding of the physical, chemical, and sensory properties of **sec-butyl acetate** is fundamental for its application in fragrance research. Key quantitative data are summarized in Table 1.

Table 1: Physicochemical and Olfactory Data for **Sec-Butyl Acetate**

Property	Value	Reference(s)
Chemical Formula	C <sub>6</sub> H <sub>12</sub> O <sub>2</sub>	[4]
Molar Mass	116.160 g·mol <sup>-1</sup>	[4]
Appearance	Colorless liquid	[2][3][6]
Odor Profile	Fruity, sweet, solvent-like	[1][2][3][7][8]
Boiling Point	112 °C (234 °F)	[4][6]
Melting Point	-99 °C (-146 °F)	[4][6]
Density	0.87 g/cm <sup>3</sup> (liquid)	[4]
Vapor Pressure	17 - 19 mmHg @ 20 °C	[1][8]
Flash Point	17 °C (62 °F)	[4]
Solubility in Water	0.80 g/100 mL	[4]
Odor Detection Threshold	0.31 ppm	[1]
Odor Recognition Threshold	0.68 ppm	[1]

## Synthesis Protocols

**Sec-butyl acetate** can be synthesized through several methods. The classical and most common laboratory-scale method is the Fischer esterification of sec-butanol with acetic acid. An alternative industrial method involves the reaction of n-butene with acetic acid, which can significantly reduce production costs.[9]

### Protocol: Fischer Esterification of Sec-Butanol

This protocol details the laboratory synthesis of **sec-butyl acetate** from sec-butanol and acetic acid using an acid catalyst.

Materials:

- sec-Butanol
- Glacial Acetic Acid

- Concentrated Sulfuric Acid (catalyst)
- Saturated Sodium Bicarbonate solution
- Anhydrous Magnesium Sulfate
- Rounding-bottom flask, reflux condenser, heating mantle, separatory funnel, distillation apparatus

#### Methodology:

- **Reaction Setup:** In a round-bottom flask, combine sec-butanol and a slight excess of glacial acetic acid.
- **Catalysis:** Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while cooling the flask in an ice bath.
- **Reflux:** Attach a reflux condenser and heat the mixture to reflux for 1-2 hours to drive the reaction toward completion.
- **Work-up:** After cooling, transfer the mixture to a separatory funnel. Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize excess acid), and finally with brine.
- **Drying:** Dry the separated organic layer (the crude **sec-butyl acetate**) over anhydrous magnesium sulfate.
- **Purification:** Filter the drying agent and purify the crude product by fractional distillation, collecting the fraction boiling at approximately 112 °C.<sup>[4]</sup>
- **Analysis:** Confirm the purity and identity of the final product using Gas Chromatography-Mass Spectrometry (GC-MS). High-quality **sec-butyl acetate** should have a purity exceeding 99%.<sup>[7]</sup>

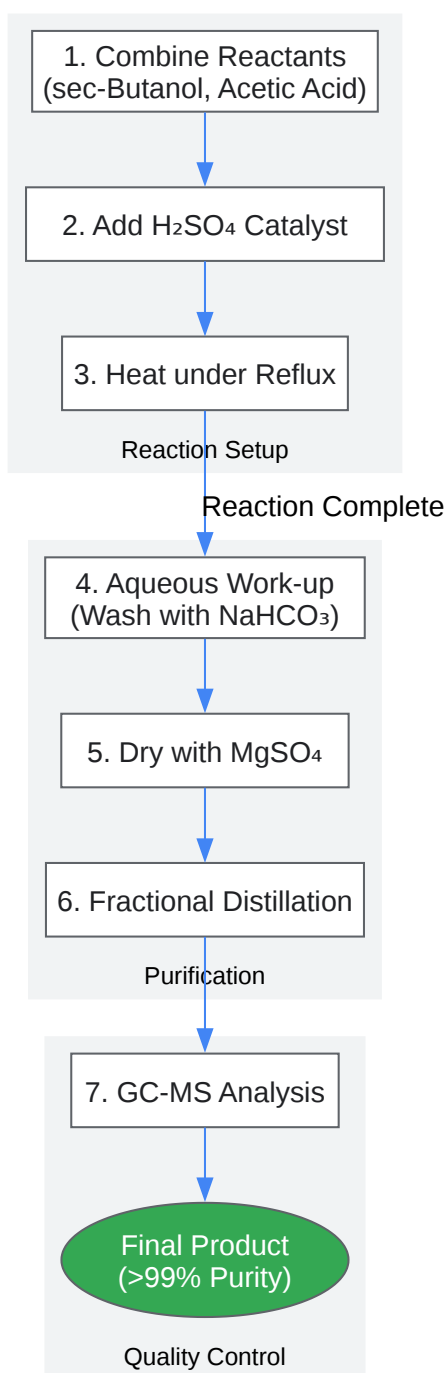


Diagram 1: Laboratory Synthesis Workflow for Sec-Butyl Acetate

[Click to download full resolution via product page](#)

Diagram 1: Laboratory Synthesis Workflow for **Sec-Butyl Acetate**

## Analytical Protocols

Quality control is essential to ensure the purity of **sec-butyl acetate** and to identify any residual starting materials or byproducts that could affect its olfactory profile. GC-MS is the standard technique for this purpose.[10][11]

## Protocol: GC-MS Analysis for Purity Assessment

This protocol outlines the use of Gas Chromatography-Mass Spectrometry (GC-MS) to determine the purity of synthesized **sec-butyl acetate**.

### Instrumentation & Materials:

- Gas Chromatograph coupled with a Mass Spectrometer (GC-MS)
- Weak polar capillary column (e.g., DB-5 or similar)[12]
- High-purity Helium (carrier gas)
- Methanol or Diethyl Ether (solvent)
- Autosampler vials
- **Sec-butyl acetate** sample

### Methodology:

- Sample Preparation: Prepare a dilute solution of the **sec-butyl acetate** sample (e.g., 1% v/v) in a suitable solvent like methanol.[13]
- GC-MS Parameters (Example):
  - Injector Temperature: 250 °C[12]
  - Injection Volume: 1.0 µL (split mode)[12]
  - Oven Program: Initial temperature of 40-50 °C, hold for 1-2 minutes, then ramp at 5-10 °C/min to 250 °C.[12]
  - Carrier Gas Flow: Helium at ~1.0 mL/min.

- MS Transfer Line Temp: 230-280 °C<sup>[12]</sup>
- Ion Source: Electron Impact (EI), 70 eV
- Mass Range: Scan from m/z 35 to 350.
- Data Acquisition: Inject the sample into the GC-MS and acquire the data.
- Data Analysis:
  - Integrate the peaks in the resulting total ion chromatogram (TIC).
  - Calculate the relative peak area percentage to determine the purity of **sec-butyl acetate**.
  - Identify the main peak by comparing its mass spectrum with a reference library (e.g., NIST).
  - Identify any impurity peaks in a similar manner.

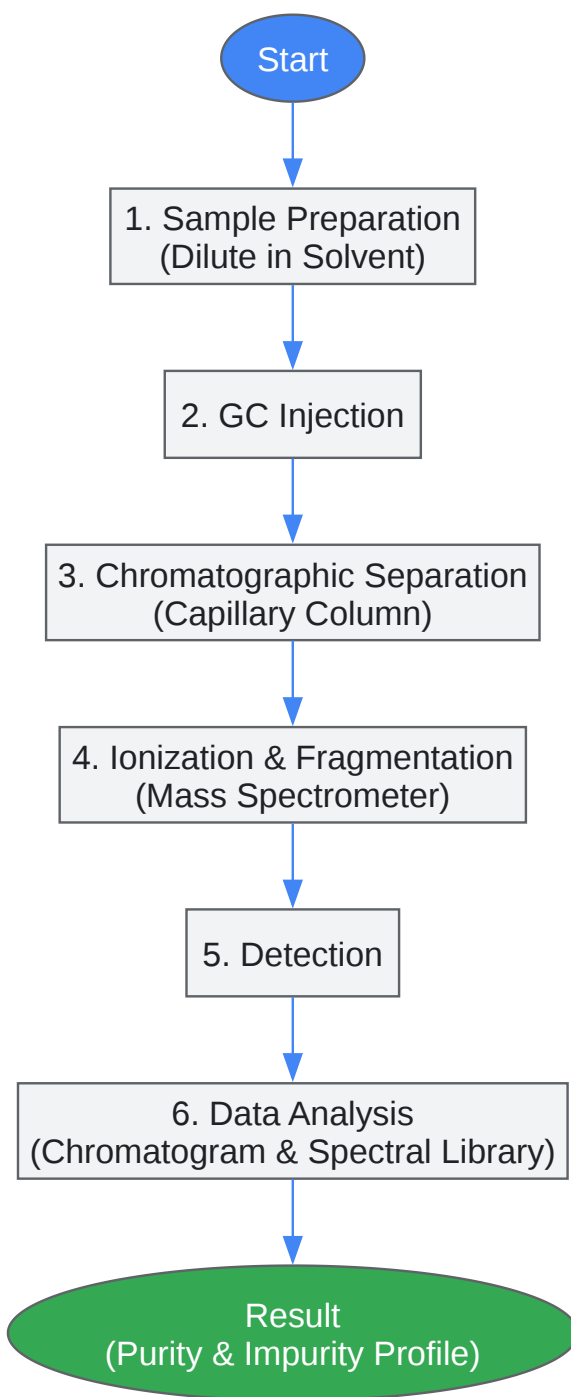


Diagram 2: GC-MS Analysis Workflow

[Click to download full resolution via product page](#)

Diagram 2: GC-MS Analysis Workflow

## Fragrance Performance Evaluation Protocols

Evaluating **sec-butyl acetate** as a fragrance component requires both sensory analysis to characterize its scent profile and stability testing to ensure its longevity in a final product.[\[10\]](#)

## Protocol: Sensory Evaluation (Olfactory Analysis)

This protocol describes a method for evaluating the olfactory characteristics of **sec-butyl acetate** using a trained sensory panel.

Materials:

- High-purity **sec-butyl acetate**
- Odor-free smelling strips (blotters)
- Ethanol (perfumer's grade) as a solvent/diluent
- Controlled, well-ventilated evaluation room[\[14\]](#)
- Panel of at least 5-10 trained assessors[\[10\]](#)

Methodology:

- Panelist Preparation: Ensure panelists avoid strong foods, drinks, or personal fragrances for at least one hour before the session.
- Sample Preparation: Prepare dilutions of **sec-butyl acetate** in ethanol (e.g., 10%, 5%, 1%) to assess its character at different concentrations.
- Evaluation Procedure:
  - Dip smelling strips into each solution, allowing the solvent to evaporate for a few seconds.
  - Present the strips to panelists in a blind, randomized order.[\[14\]](#)
  - Ask panelists to rate key olfactory attributes (e.g., fruity, sweet, solvent, chemical) on a defined scale (e.g., 1-9).
  - Record the perceived intensity and hedonic (pleasantness) score.



- Evaluate the scent profile over time (top note at 0-15 min, mid note at 15-60 min, base note after 1 hr) to determine its tenacity and character evolution.
- Data Analysis: Collect and statistically analyze the data to create an average olfactory profile for **sec-butyl acetate**.

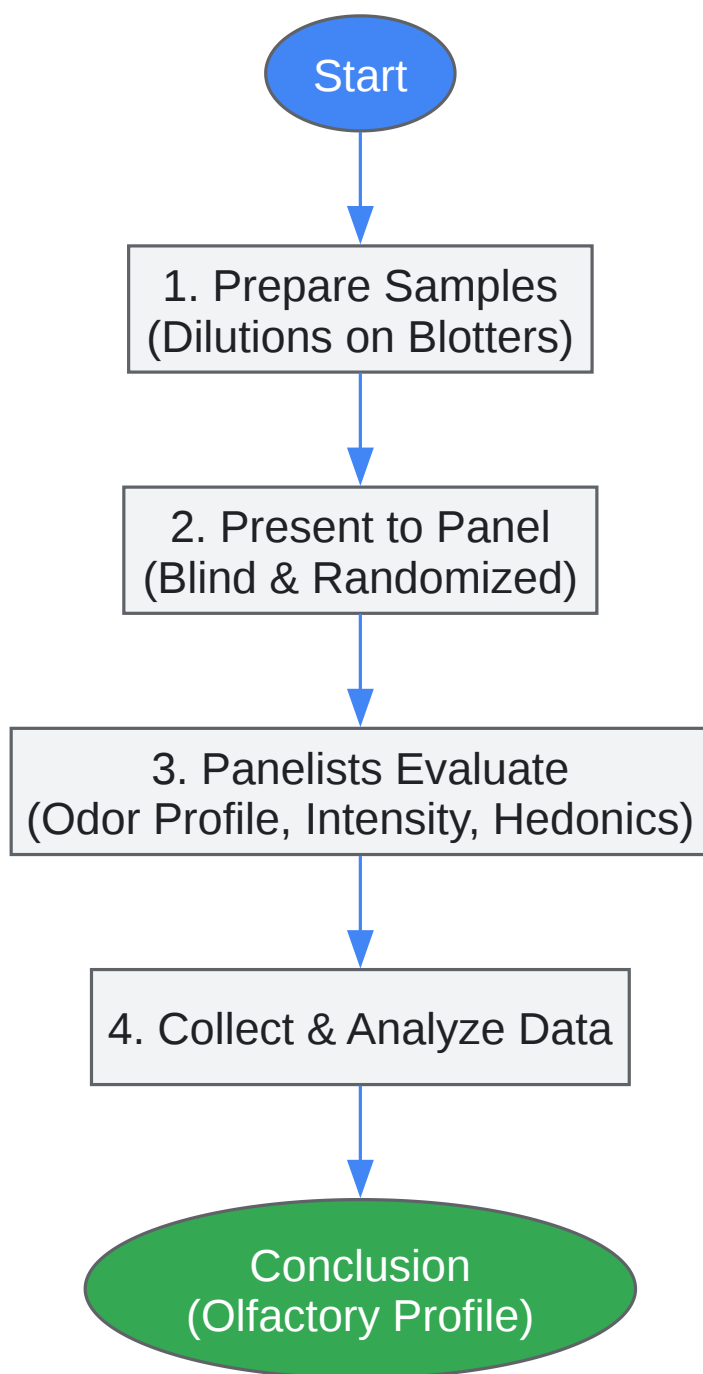


Diagram 3: Sensory Evaluation Workflow

[Click to download full resolution via product page](#)

### Diagram 3: Sensory Evaluation Workflow

## Protocol: Accelerated Stability Testing

This protocol is designed to predict the long-term stability of **sec-butyl acetate** within a simple fragrance base (e.g., ethanol).

#### Materials:

- Solution of **sec-butyl acetate** in ethanol (e.g., 5%)
- Clear and amber glass vials with airtight caps
- Stability chamber or oven capable of maintaining 40-45 °C
- UV light exposure chamber
- Refrigerator/Freezer for freeze-thaw cycles[15]
- GC-MS for chemical analysis
- Control samples stored at room temperature in the dark

#### Methodology:

- Sample Preparation: Prepare multiple aliquots of the **sec-butyl acetate** solution in both clear (for light testing) and amber vials. Retain several vials as controls.
- Stress Conditions:
  - Elevated Temperature: Place samples in a stability chamber at 40 °C for a period of 4-12 weeks.[15]
  - Light Exposure: Place clear vials in a light exposure chamber to simulate the effects of UV and visible light.[15]

- Freeze-Thaw Cycling: Subject samples to repeated cycles of freezing (-10 °C for 24h) and thawing (room temperature for 24h) for 3-5 cycles.<sup>[15]</sup>
- Periodic Evaluation: At set time points (e.g., 1, 2, 4, 8, 12 weeks), remove a sample from each stress condition.
- Analysis:
  - Visual: Check for any changes in color or clarity.
  - Olfactory: Compare the scent of the stressed sample to the control sample.
  - Chemical: Analyze the sample using the GC-MS protocol (3.1) to quantify the concentration of **sec-butyl acetate** and detect any degradation products.
- Data Interpretation: A stable formulation will show minimal changes in color, scent, and chemical composition compared to the control.

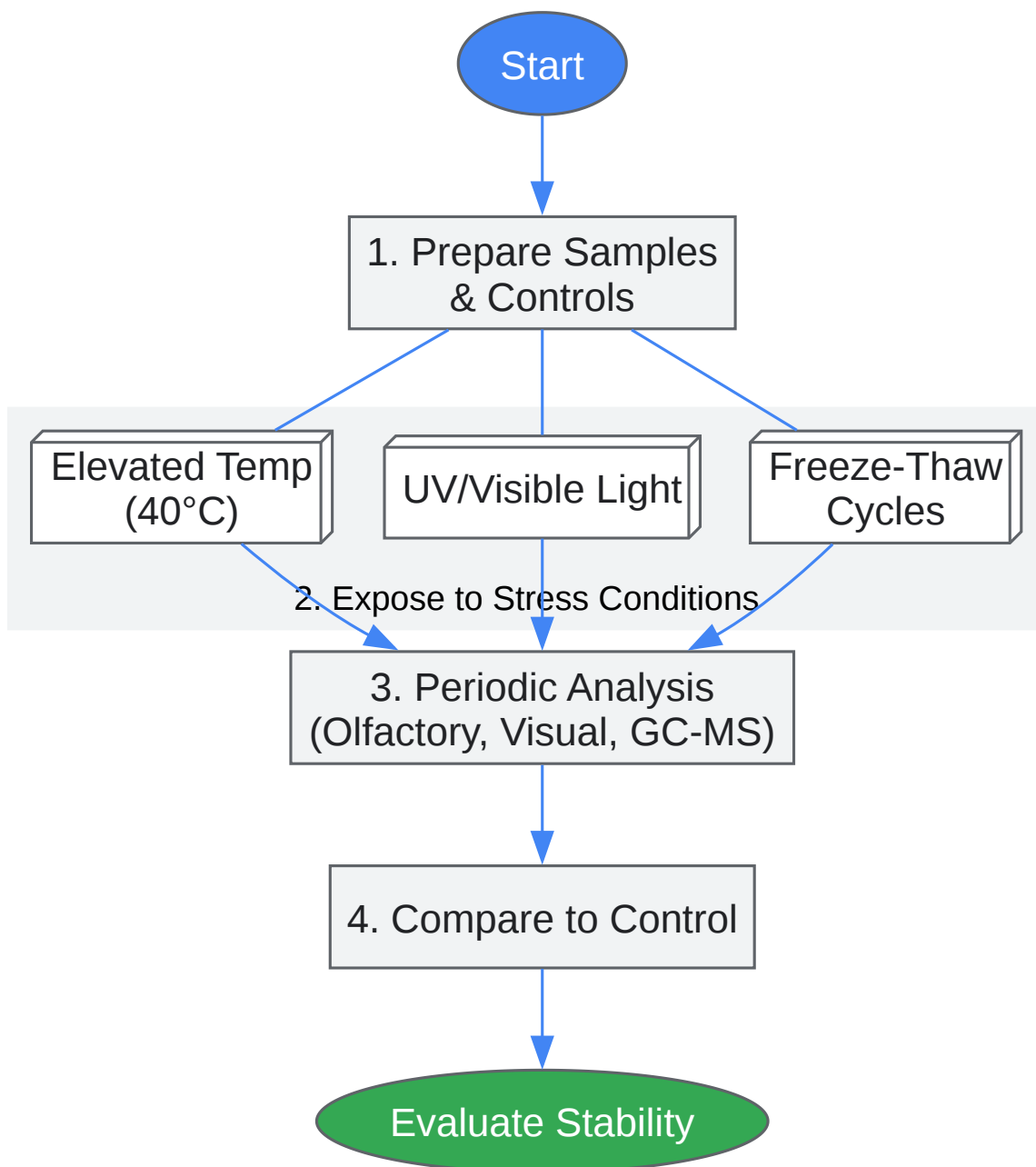


Diagram 4: Fragrance Stability Testing Workflow

[Click to download full resolution via product page](#)

Diagram 4: Fragrance Stability Testing Workflow

## Application in Fragrance Formulations

Due to its high volatility (Vapor Pressure: 19 mmHg) and simple fruity character, **sec-butyl acetate** is best suited as a top note in fragrance compositions.<sup>[1]</sup> Its function would be to provide an initial lift and a fleeting fruity or solvent-like impression. However, it is important to note that some industry resources classify **sec-butyl acetate** primarily as an industrial chemical and do not recommend it for fragrance use, with n-butyl acetate and iso-butyl acetate being the more common isomers in the flavor and fragrance industry.<sup>[8][16]</sup> Its use may be limited to specific applications where a sharp, ethereal-fruity note is desired.

## Safety and Toxicology Data

When handling **sec-butyl acetate**, appropriate safety measures must be taken. It is a flammable liquid and can cause irritation.<sup>[2][4]</sup> Key toxicological data are summarized in Table 2.

Table 2: Toxicological Data for **Sec-Butyl Acetate**

Endpoint	Value	Species	Reference(s)
LD <sub>50</sub> (Oral)	3200 mg/kg	Rat	<sup>[1][6][8]</sup>
LC <sub>50</sub> (Inhalation)	24,000 ppm / 4h	Rat	<sup>[1]</sup>
Irritation	Irritant to eyes, nose, and throat upon overexposure.	Human	<sup>[2][3]</sup>
OSHA PEL (TWA)	200 ppm (950 mg/m <sup>3</sup> )	Human	<sup>[2][17]</sup>
ACGIH TLV (TWA)	50 ppm	Human	<sup>[2]</sup>
ACGIH STEL	150 ppm	Human	<sup>[2]</sup>

Exposure can cause central nervous system depression, leading to symptoms of dizziness.<sup>[4]</sup> Standard laboratory personal protective equipment (gloves, safety goggles) should be worn, and work should be conducted in a well-ventilated fume hood.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. dir.ca.gov [dir.ca.gov]
- 2. sec-Butyl acetate - Hazardous Agents | Haz-Map [haz-map.com]
- 3. Sec-Butyl acetate | C<sub>6</sub>H<sub>12</sub>O<sub>2</sub> | CID 7758 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. sec-Butyl acetate - Wikipedia [en.wikipedia.org]
- 5. Sec-Butyl Acetate and Butyl Acetate: Ingenious Difference, Unique Charm-Chemwin [en.888chem.com]
- 6. Mobile [my.chemius.net]
- 7. orkechemical.com [orkechemical.com]
- 8. sec-butyl acetate, 105-46-4 [thegoodscentscompany.com]
- 9. Sec-butyl Acetate Technology, Sec-butyl Acetate Plant [slchemtech.com]
- 10. ijirt.org [ijirt.org]
- 11. matheo.uliege.be [matheo.uliege.be]
- 12. whitman.edu [whitman.edu]
- 13. [Determination of 27 fragrances in cosmetics and perfume raw materials by gas chromatography-mass spectrometry] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. blueyonder.agency [blueyonder.agency]
- 15. iltusa.com [iltusa.com]
- 16. img.perfumerflavorist.com [img.perfumerflavorist.com]
- 17. sec-Butyl acetate - IDLH | NIOSH | CDC [cdc.gov]
- To cite this document: BenchChem. [Application Notes: Sec-Butyl Acetate as a Fragrance Component in Chemical Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091578#sec-butyl-acetate-as-a-fragrance-component-in-chemical-research]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)